

(4-(Trifluoromethyl)pyridin-2-yl)methanamine hydrochloride chemical structure

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Compound of Interest

Compound Name: (4-(Trifluoromethyl)pyridin-2-yl)methanamine hydrochloride

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Technical Guide: (4-(Trifluoromethyl)pyridin-2-yl)methanamine Hydrochloride

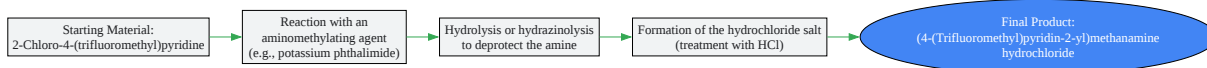
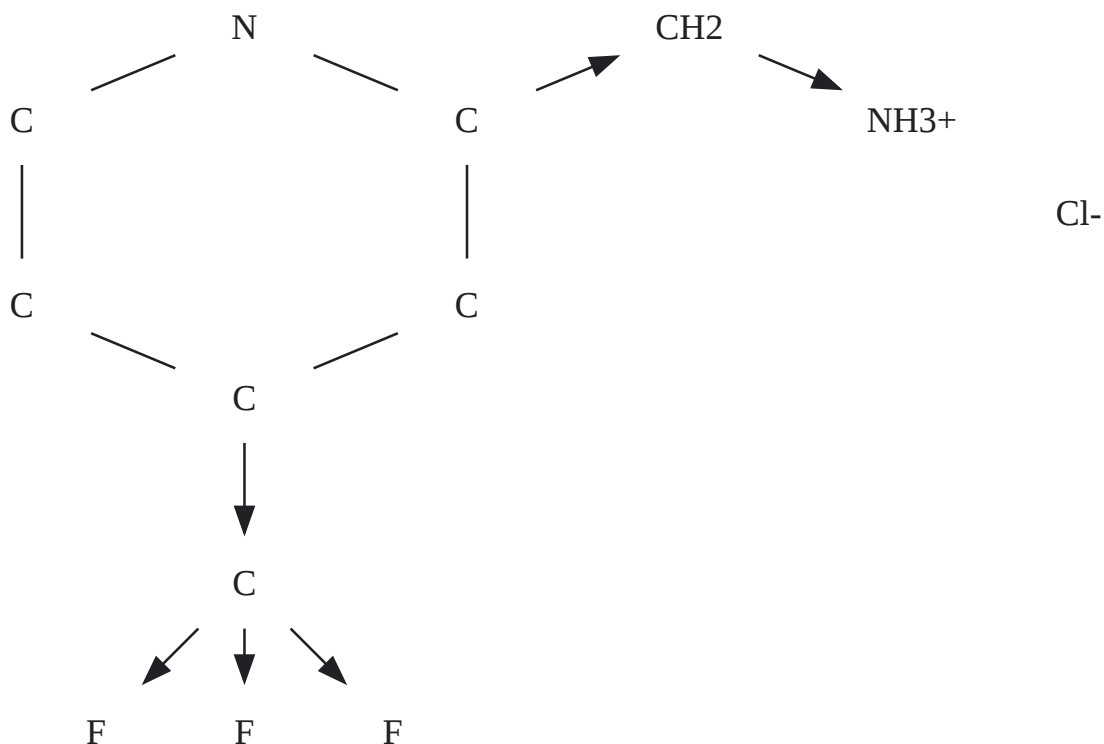
For Researchers, Scientists, and Drug Development Professionals

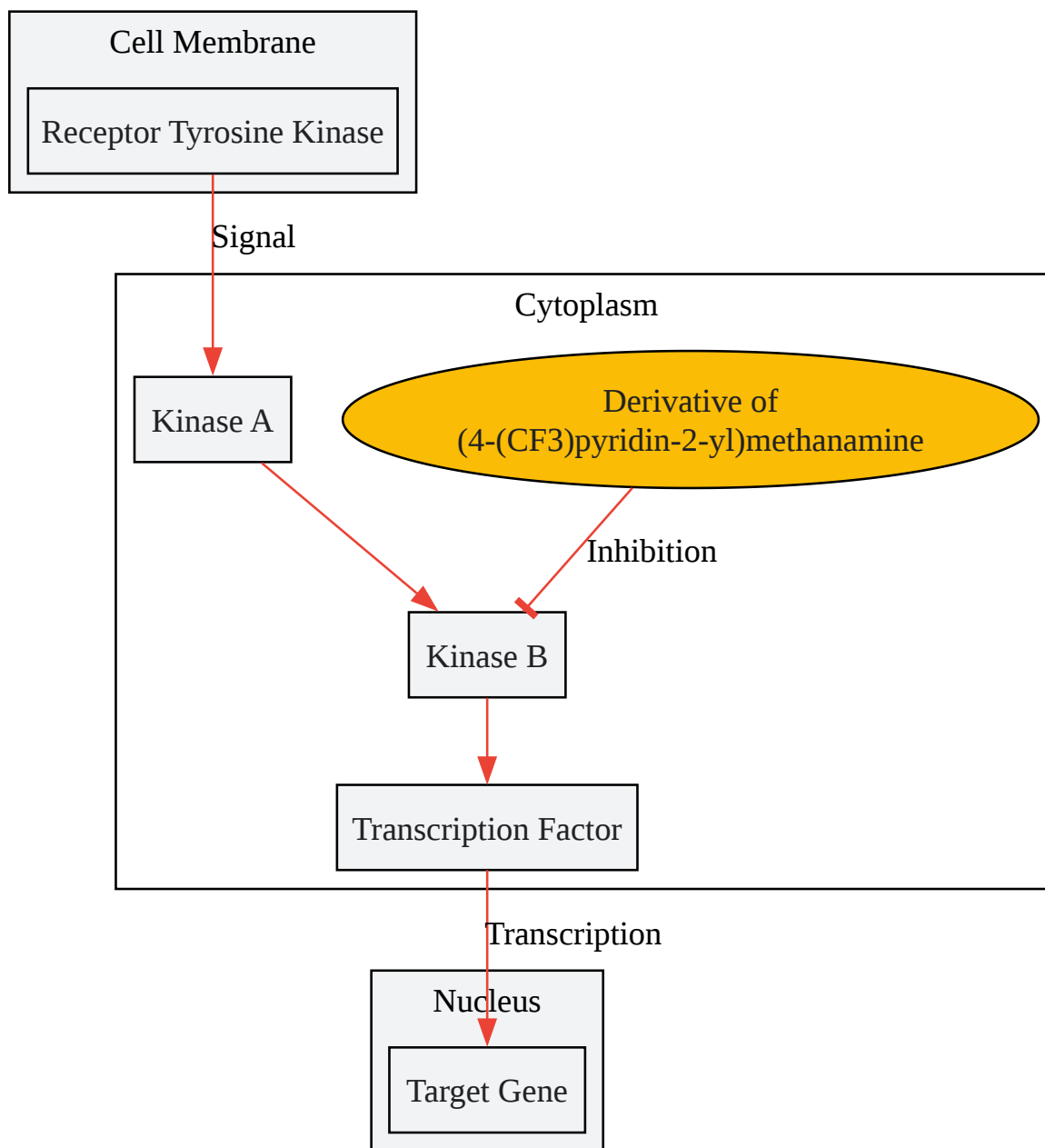
This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **(4-(Trifluoromethyl)pyridin-2-yl)methanamine hydrochloride**. This compound is a key building block in the development of novel pharmaceuticals and agrochemicals, primarily due to the influence of the trifluoromethyl group on its biological activity and physicochemical characteristics.

Chemical Structure and Properties

(4-(Trifluoromethyl)pyridin-2-yl)methanamine hydrochloride is a pyridine derivative characterized by a trifluoromethyl group at the 4-position and a methanamine hydrochloride group at the 2-position of the pyridine ring.

Chemical Structure Visualization:





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